

N-Ethyl-2-nitro-4-(trifluoromethyl)aniline safety data sheet (SDS)

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Compound of Interest

Compound Name: N-Ethyl-2-nitro-4-(trifluoromethyl)aniline

Cat. No.: B1345594


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An In-Depth Technical Guide to the Safe Handling of **N-Ethyl-2-nitro-4-(trifluoromethyl)aniline**

Section 1: Executive Summary & Hazard Profile

N-Ethyl-2-nitro-4-(trifluoromethyl)aniline is a substituted aniline derivative utilized in specialized laboratory applications, including chemical synthesis and research and development.[1] Its unique structure, featuring an aniline backbone modified with ethyl, nitro, and trifluoromethyl groups, imparts specific chemical reactivity but also necessitates a rigorous and informed approach to safety. The trifluoromethyl group, for instance, enhances the compound's lipophilicity, which may influence its interaction with biological systems.[2]

This guide provides drug development professionals, researchers, and scientists with a comprehensive framework for the safe handling, storage, and disposal of this compound. The core principle of this document is not merely to list procedures but to explain the causality behind them, creating a self-validating system of safety that prioritizes risk mitigation through a deep understanding of the material's properties. The primary hazards are well-defined under the Globally Harmonized System (GHS) and center on its irritant properties to the skin, eyes, and respiratory system.[1]

Hazard Identification Summary	
GHS Pictogram	
Signal Word	Warning[1][3]
GHS Hazard Statements	H315: Causes skin irritation.[1]H319: Causes serious eye irritation.[1]H335: May cause respiratory irritation.[1]
Key Precautionary Statements	P261: Avoid breathing dust.[1]P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

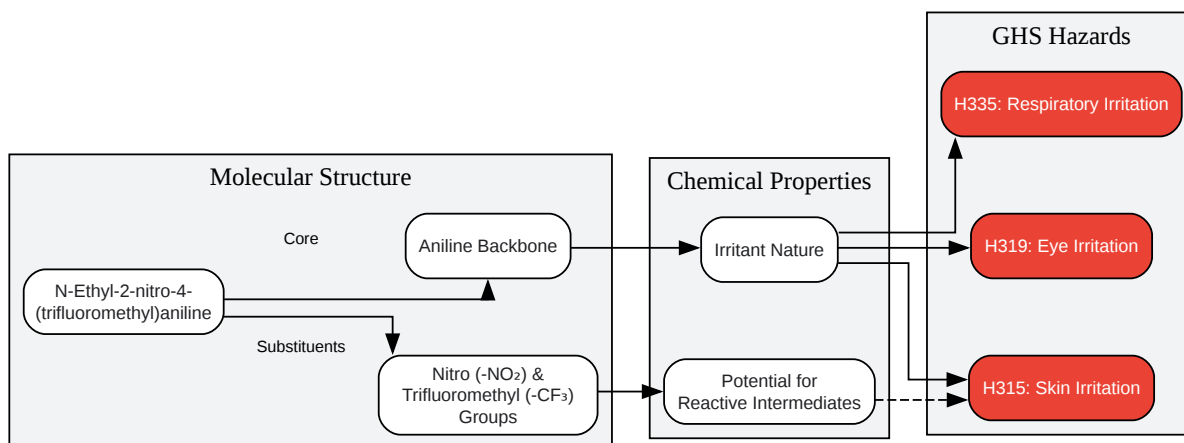
Section 2: Compound Identification and Physicochemical Properties

Accurate identification and understanding the physical properties of a chemical are the foundation of a robust safety protocol. These data inform storage conditions, appropriate handling techniques, and emergency response.

Property	Value
Chemical Name	N-Ethyl-2-nitro-4-(trifluoromethyl)aniline[1]
CAS Number	30377-62-9[1][4][5]
Molecular Formula	C ₉ H ₉ F ₃ N ₂ O ₂ [1][4][6]
Molecular Weight	234.18 g/mol [2][6]
Appearance	Yellow solid[2]
Boiling Point	278.6 °C at 760 mmHg[4]
Density	1.371 g/cm ³ [4]
Flash Point	122.3 °C[4]
Chemical Stability	Stable under normal handling and storage conditions.[1]

Section 3: GHS Hazard Analysis and Risk Interpretation

The GHS classification of **N-Ethyl-2-nitro-4-(trifluoromethyl)aniline** as an irritant (Skin Irrit. 2, Eye Irrit. 2A) and a specific target organ toxicant for respiratory irritation (STOT SE 3) stems directly from its molecular structure.[1] Understanding this link is key to appreciating the necessity of the prescribed safety measures. The aniline core is a known irritant, and the presence of the electron-withdrawing nitro (-NO₂) and trifluoromethyl (-CF₃) groups can potentiate this effect.



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Caption: Causality from molecular structure to GHS hazards.

Section 4: Risk Mitigation Framework: A Self-Validating Protocol

A truly effective safety protocol is one that is self-validating, where every step is linked to a specific risk and its mitigation. The following framework is designed to provide this level of understanding.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, representing the most effective means of exposure prevention.

- **Ventilation:** All handling of **N-Ethyl-2-nitro-4-(trifluoromethyl)aniline** solid must be conducted in a certified chemical fume hood to control airborne dust and prevent respiratory exposure.[4] The causality is clear: the compound is classified with H335 (May cause respiratory irritation), and the fume hood directly captures dust at the source.
- **Emergency Equipment:** Emergency eye wash fountains and safety showers must be readily available and tested regularly.[1] This is a direct countermeasure to the risk of accidental exposure, which could lead to serious eye irritation (H319).

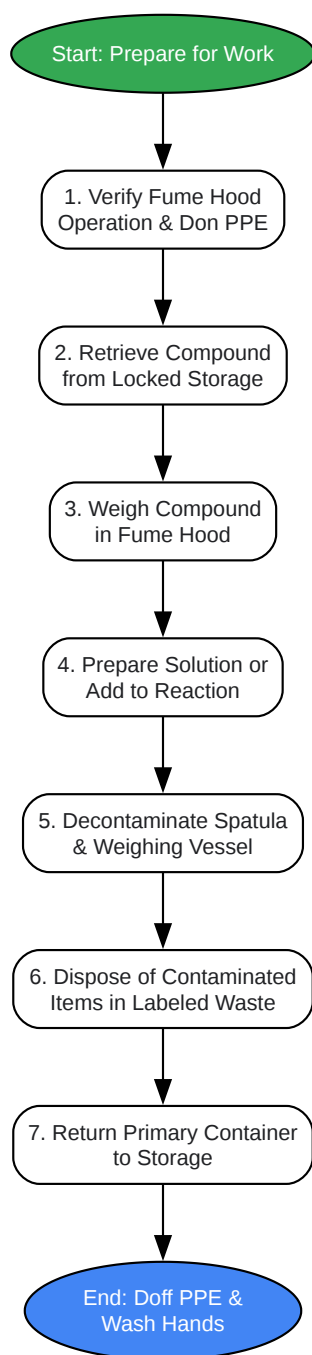
Personal Protective Equipment (PPE): A Barrier of Last Resort

PPE should never be the sole means of protection. It serves as a critical final barrier between the researcher and the chemical.

Task	Required PPE	Rationale / Causality
All Handling	Chemical Goggles or Safety Glasses with Face Shield[1]	Protects against dust particles causing serious eye irritation (H319). A face shield provides an additional layer of protection.
All Handling	Chemical-Resistant Gloves (e.g., Nitrile)[1][4]	Prevents direct contact with the skin, mitigating the risk of skin irritation (H315).
All Handling	Laboratory Coat[4]	Protects skin on arms and the body from accidental spills.
Weighing/Transfer	Respiratory Protection (if inadequate ventilation)[1]	As a secondary measure to engineering controls, a respirator prevents inhalation of dust that can cause respiratory irritation (H335).

Standard Operating Procedure (SOP) for Laboratory Use

This SOP outlines a safe workflow from preparation to disposal. Adherence to this sequence minimizes the risk of exposure and contamination.



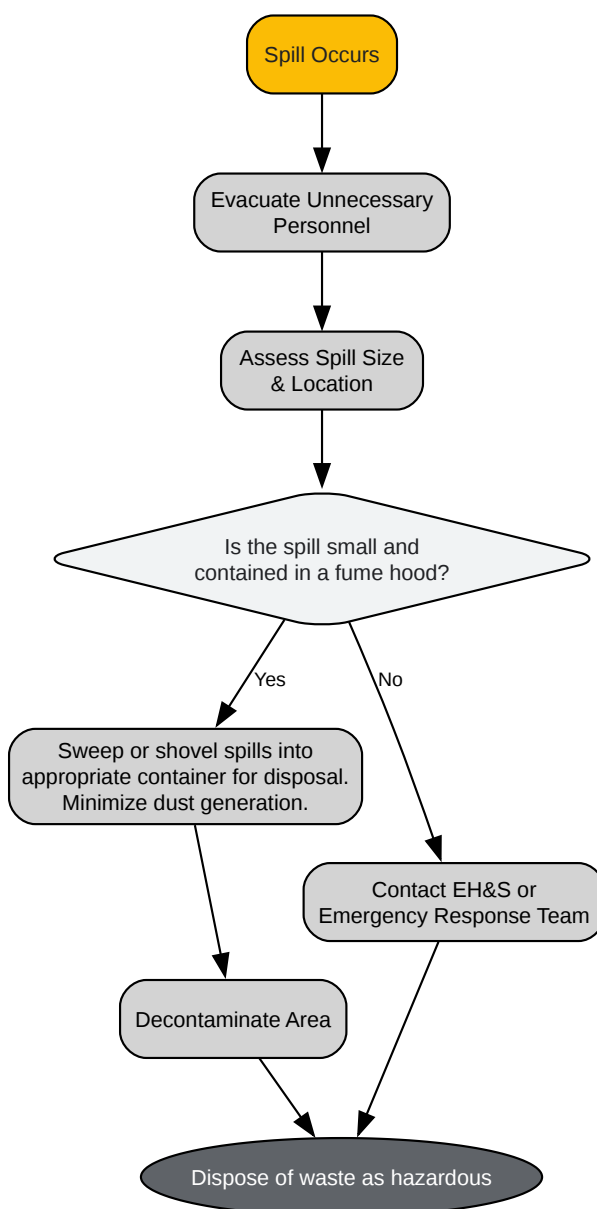
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Caption: A standard workflow for handling the compound safely.

Section 5: Emergency Response Protocols

In the event of an accidental release or exposure, a rapid and correct response is critical to minimizing harm.

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^{[1][3][4]} Remove all contaminated clothing. If skin irritation occurs, seek medical advice.^[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^{[1][3]} Remove contact lenses if present and easy to do.^[1] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing.^{[1][3]} If they feel unwell, call a poison center or doctor.^[3]
- Ingestion: Do NOT induce vomiting.^[1] Rinse the mouth with water and seek immediate medical attention.^{[1][4]}
- Spill Response: The following decision tree outlines the appropriate response to a spill of the solid material.



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Caption: Decision tree for emergency spill response.

Section 6: Toxicological and Ecological Considerations

- **Toxicological Profile:** The primary known toxicological effects are irritation to the skin, eyes, and respiratory system upon single exposure.[1] The compound is not currently classified for reproductive toxicity.[1] The mechanism of action may involve the nitro group undergoing reduction to form reactive intermediates that interact with cellular components.[2]
- **Ecological Profile:** Data on the ecological impact is limited. However, standard practice dictates that aniline derivatives should not be allowed to enter drains or water courses.
- **Disposal:** All waste containing this compound must be treated as hazardous. The recommended disposal method is through an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1] Dispose of the container and contents in accordance with all local, regional, national, and international regulations.[1][3]

Section 7: Conclusion

N-Ethyl-2-nitro-4-(trifluoromethyl)aniline is a valuable research chemical that can be used safely when its specific hazards are understood and respected. The risks associated with this compound—skin, eye, and respiratory irritation—are significant but manageable. The key to safety lies not in a checklist of precautions but in a holistic understanding of the material's properties and a disciplined application of engineering controls, appropriate personal protective equipment, and established safe handling procedures. By internalizing the rationale behind these protocols, researchers can create a self-validating system of safety that protects themselves, their colleagues, and the environment.

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